

# Effect of polymerization shrinkage of composites on Prisma VLC Dycal adaptation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Prisma VLC Dycal*

Cat. No.: *B1167875*

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## Technical Support Center: Prisma VLC Dycal and Composite Adaptation

This technical support center provides researchers, scientists, and drug development professionals with guidance on utilizing **Prisma VLC Dycal** as a liner under composite restorations, specifically addressing the challenges posed by composite polymerization shrinkage.

## Frequently Asked Questions (FAQs) & Troubleshooting Guide

Q1: What is the primary function of **Prisma VLC Dycal**?

**Prisma VLC Dycal** is a visible light-cured calcium hydroxide base/liner. Its main purpose is to serve as a protective barrier for the dental pulp in deep cavity preparations, shielding it from potential chemical and thermal irritation from restorative materials. It is used for both direct and indirect pulp capping.

Q2: How does polymerization shrinkage of dental composites affect the underlying **Prisma VLC Dycal**?

Polymerization shrinkage is the volumetric reduction that occurs when a composite resin is cured. This shrinkage can create stress at the interface between the composite and the

underlying liner. If the stress is significant, it can lead to the formation of microgaps, compromising the seal and potentially causing post-operative sensitivity or restoration failure.

Q3: My SEM/micro-CT analysis shows a gap between the **Prisma VLC Dycal** and the overlying composite. What could be the cause?

Several factors can contribute to gap formation at the Dycal-composite interface:

- **High Polymerization Shrinkage of Composite:** Composites with higher volumetric shrinkage will exert greater stress on the underlying liner, increasing the likelihood of debonding.
- **Inadequate Curing of Dycal:** If **Prisma VLC Dycal** is not adequately light-cured, its mechanical properties will be compromised, making it more susceptible to the stresses of composite shrinkage.
- **Contamination of the Dycal Surface:** Any contamination of the cured Dycal surface (e.g., with saliva, blood, or oil from air lines) before the application of the bonding agent and composite can interfere with adhesion.
- **Improper Application of Bonding Agent:** The bonding agent must be applied according to the manufacturer's instructions to ensure a strong bond between the Dycal and the composite.

Q4: Can the type of composite I use influence the adaptation to **Prisma VLC Dycal**?

Yes, the choice of composite can significantly impact the adaptation. Composites with lower polymerization shrinkage, such as some bulk-fill or silorane-based composites, are expected to generate less stress and may result in better adaptation to the Dycal liner. However, direct comparative studies are limited.

Q5: What are the best practices for applying **Prisma VLC Dycal** to minimize the risk of poor adaptation?

- **Ensure a Clean and Dry Cavity:** The dentin surface should be clean and dry before applying Dycal.
- **Apply a Thin, Uniform Layer:** Apply a thin, even layer of **Prisma VLC Dycal** only to the deep areas of the cavity preparation. Avoid placing it on the cavosurface margins.

- **Adequate Light Curing:** Light cure the Dycal according to the manufacturer's specified time and intensity.
- **Follow Composite and Adhesive Manufacturer's Instructions:** Meticulously follow the instructions for the specific adhesive system and composite resin you are using.

Q6: I am observing cohesive failure within the Dycal layer in my experiments. What does this indicate?

Cohesive failure within the Dycal suggests that the bond strength of the adhesive to both the Dycal and the overlying composite is greater than the internal strength of the Dycal itself. This is not necessarily a negative outcome, as it indicates good adhesion at the interfaces. However, if it occurs under minimal stress, it might point to incomplete curing of the Dycal.

## Experimental Protocols

### Protocol 1: Evaluation of Interfacial Adaptation using Scanning Electron Microscopy (SEM)

**Objective:** To qualitatively and quantitatively assess the presence and size of microgaps at the **Prisma VLC Dycal**-composite interface.

**Methodology:**

- **Sample Preparation:**
  - Prepare standardized Class V cavities in extracted human or bovine teeth.
  - Apply a thin layer of **Prisma VLC Dycal** to the axial wall of the cavity and light-cure according to the manufacturer's instructions.
  - Apply a dental adhesive system as per the manufacturer's protocol.
  - Place the composite resin in increments (or bulk-fill, depending on the material) and light-cure each increment.
  - Store the restored teeth in distilled water at 37°C for 24 hours.

- Sectioning:
  - Embed the teeth in epoxy resin.
  - Section the teeth longitudinally through the center of the restoration using a slow-speed diamond saw under water cooling.
- Finishing and Polishing:
  - Polish the sectioned surfaces with a series of silicon carbide papers of decreasing grit size, followed by diamond pastes to achieve a mirror-like finish.
- SEM Analysis:
  - Sputter-coat the polished specimens with a conductive material (e.g., gold-palladium).
  - Examine the Dycal-composite interface under a scanning electron microscope at various magnifications.
  - Capture images of representative areas of the interface.
  - Use image analysis software to measure the width and length of any observed gaps.

## Protocol 2: Non-destructive 3D Evaluation of Adaptation using Micro-Computed Tomography (Micro-CT)

Objective: To non-destructively visualize and quantify the volume of interfacial gaps between **Prisma VLC Dycal** and the composite restoration.

Methodology:

- Sample Preparation:
  - Follow the same sample preparation steps as in Protocol 1 (steps 1a-1e).
- Micro-CT Scanning:
  - Mount the restored tooth on the micro-CT scanner's stage.

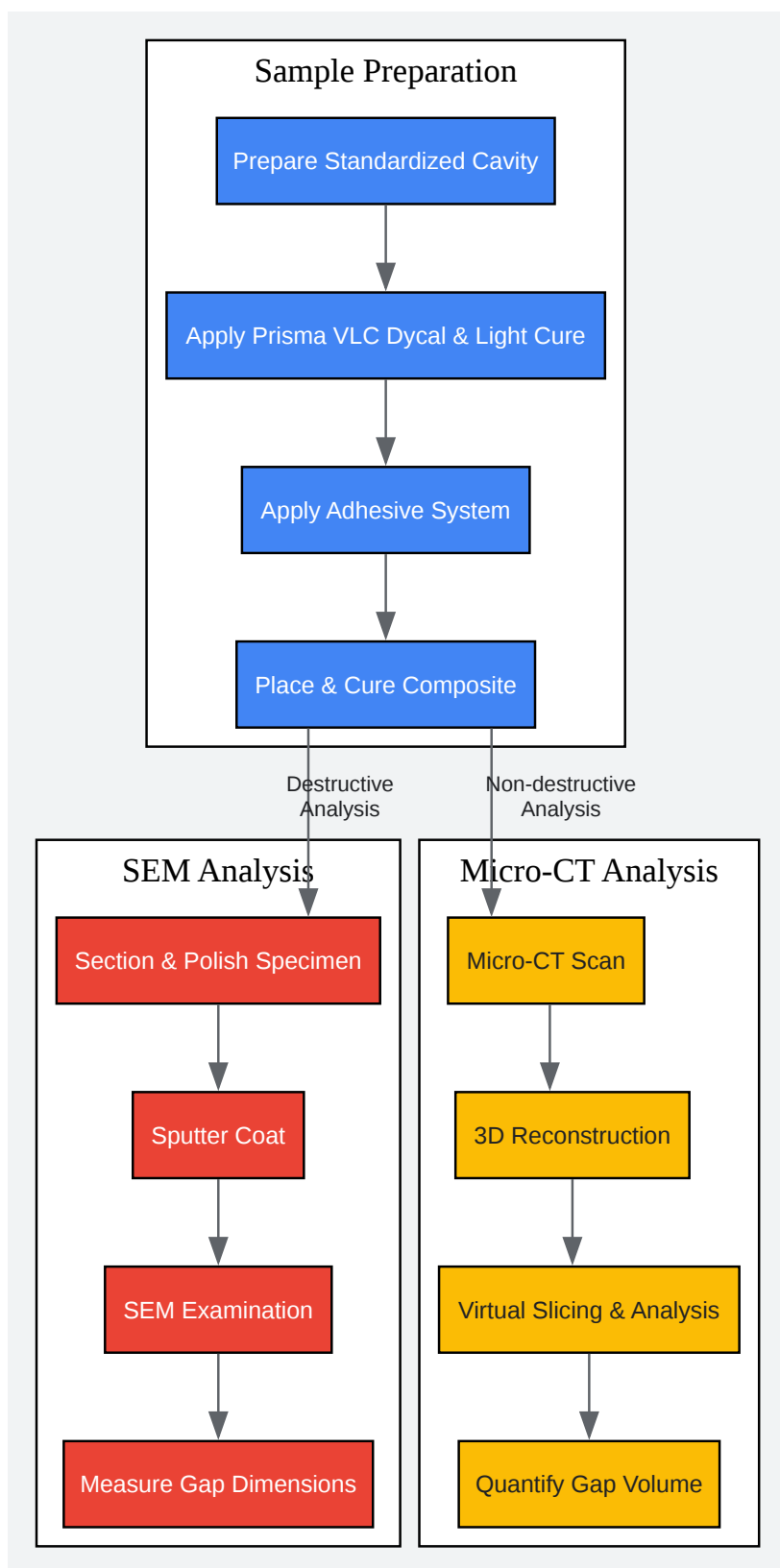
- Perform a 360-degree scan of the tooth at a high resolution.
- Image Reconstruction and Analysis:
  - Reconstruct the scanned images into a 3D volume using the micro-CT software.
  - Virtually slice through the reconstructed volume to examine the Dycal-composite interface from multiple angles.
  - Use the software's analysis tools to segment and quantify the volume of any voids or gaps at the interface.
  - Calculate the percentage of the total interface area that exhibits a gap.

## Data Presentation

Due to the lack of direct comparative studies in the initial literature search, a quantitative data table comparing the adaptation of **Prisma VLC Dycal** under high vs. low shrinkage composites cannot be provided at this time. Researchers are encouraged to use the experimental protocols above to generate such data. The table below is a template for how such data could be presented.

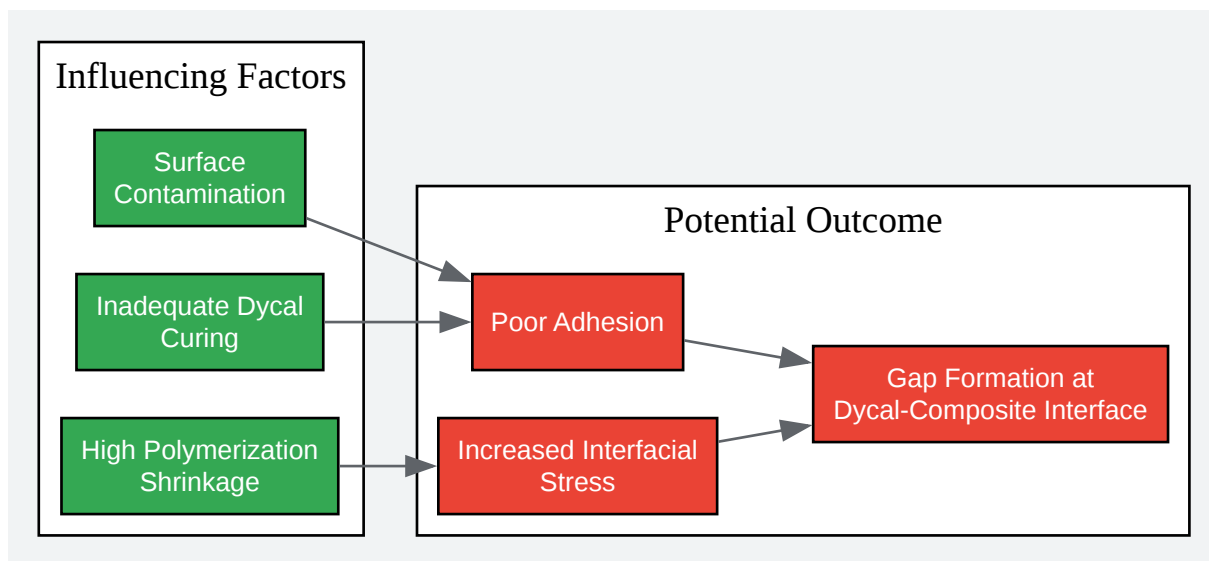
Composite Type	Mean Polymerization Shrinkage (%)	Mean Gap Width at Dycal Interface ( $\mu\text{m}$ ) $\pm$ SD (SEM)	Mean Gap Volume at Dycal Interface ( $\text{mm}^3$ ) $\pm$ SD (Micro-CT)
High-Shrinkage Composite A	[Value]	[Value]	[Value]
Low-Shrinkage Composite B	[Value]	[Value]	[Value]
Bulk-Fill Composite C	[Value]	[Value]	[Value]

## Visualizations



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Caption: Experimental workflow for evaluating Dycal-composite adaptation.



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Caption: Factors leading to poor Dycal-composite adaptation.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)